

Solubility Profiling & Solvent Compatibility of 5-Vinylthiophene-3-carbaldehyde

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Compound of Interest

Compound Name: 5-Vinylthiophene-3-carbaldehyde

Cat. No.: B13184676

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Executive Summary

5-Vinylthiophene-3-carbaldehyde is a versatile heterocyclic building block used extensively in the synthesis of conductive polymers, organic semiconductors, and pharmaceutical intermediates. Its dual functionality—an electrophilic aldehyde at the C3 position and a polymerizable vinyl group at C5—makes its solubility profile critical for reaction optimization.

This guide provides a technical analysis of the compound's solubility behavior.^{[1][2][3][4]} While specific solubility constants for this derivative are rarely published in open literature, this document synthesizes physicochemical principles with empirical data from structural analogues (e.g., 5-methylthiophene-3-carbaldehyde) to establish a reliable solvent compatibility framework. It further details a standardized gravimetric protocol for researchers to validate exact solubility limits in their specific reaction media.

Physicochemical Profile & Solubility Prediction

To accurately predict solubility, we must analyze the molecular interaction potential of the compound.

Structural Analysis

- Core Scaffold: Thiophene ring (Aromatic, electron-rich, lipophilic).
- Functional Group A (C3-CHO): Aldehyde. Introduces a permanent dipole and acts as a weak Hydrogen Bond Acceptor (HBA). It increases solubility in polar aprotic solvents (e.g., DMSO, DMF, Acetone).
- Functional Group B (C5-Vinyl): Vinyl group. Increases lipophilicity and pi-stacking potential. It promotes solubility in non-polar aromatics (e.g., Toluene, Benzene) and chlorinated solvents.

Predicted Solubility Parameters

Based on Group Contribution Methods and data from analogous compounds (e.g., 3-thiophenecarbaldehyde, LogP ~1.5), the following physicochemical properties drive its dissolution behavior:

Property	Estimated Value	Implication for Solubility
LogP (Octanol/Water)	~1.8 – 2.2	Lipophilic. Poor water solubility; high affinity for organic solvents.
H-Bond Donors	0	No self-association via H-bonds; easier to dissolve than alcohols/amines.
H-Bond Acceptors	2 (S, O)	Soluble in protic solvents only if they can donate H-bonds (e.g., Methanol).
Polarizability	High	Excellent solubility in chlorinated solvents (DCM, Chloroform).

Solvent Compatibility Matrix

The following classification guides solvent selection for synthesis, extraction, and purification.

Primary Solvents (High Solubility)

These solvents are recommended for stock solution preparation (>50 mg/mL) and general reactions.

- Chlorinated Solvents: Dichloromethane (DCM), Chloroform (), 1,2-Dichloroethane.
 - Mechanism:[4] Dipole-dipole interactions and high polarizability match the thiophene core.
- Polar Aprotic: Tetrahydrofuran (THF), Ethyl Acetate (EtOAc), Acetone, Acetonitrile ().
 - Mechanism:[4] The aldehyde oxygen accepts weak interactions; the solvent's polarity stabilizes the molecular dipole.
- Aromatics: Toluene, Benzene, Chlorobenzene.
 - Mechanism:[4]
stacking interactions between the solvent and the thiophene/vinyl system.

Secondary Solvents (Moderate/Low Solubility)

Use these for crystallization or as co-solvents.

- Alcohols: Methanol, Ethanol, Isopropanol.
 - Note: Solubility increases significantly with temperature. Useful for recrystallization.
- Alkanes: Hexanes, Pentane, Cyclohexane.
 - Note: Likely poor solubility at room temperature. Often used to precipitate the compound from a DCM or THF solution.
- Ethers: Diethyl ether (Moderate), MTBE (Moderate).

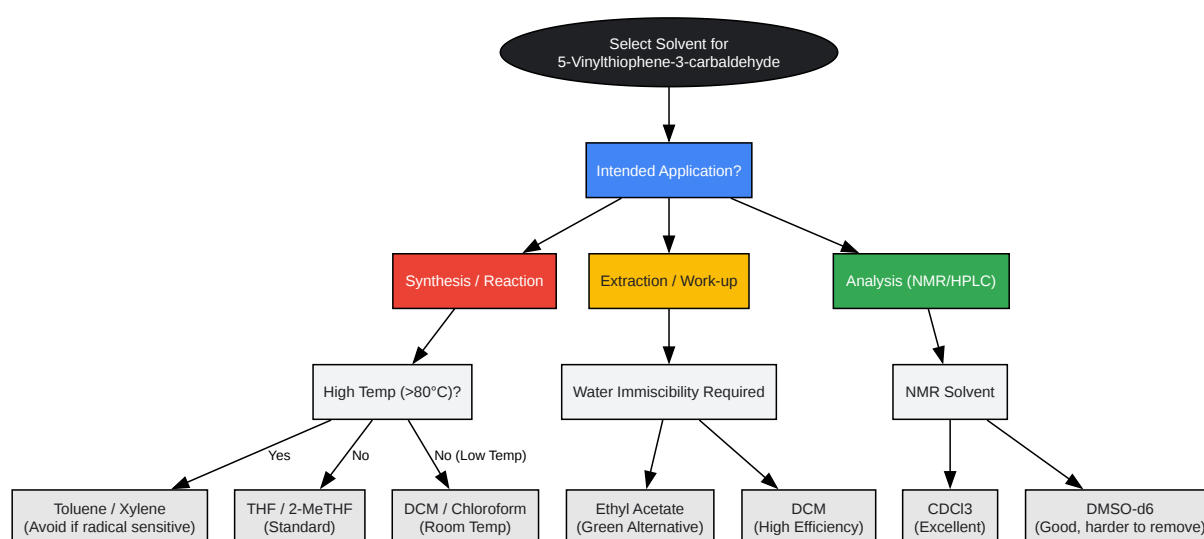
Incompatible/Poor Solvents

- Water: Insoluble (<0.1 mg/mL).

- Acidic Aqueous Solutions: May induce polymerization of the vinyl group or oxidation of the aldehyde.

Visualization: Solvent Selection Decision Tree

The following diagram outlines a logical workflow for selecting the appropriate solvent based on the intended application (Synthesis, Extraction, or Analysis).



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Figure 1: Decision tree for selecting solvents based on experimental requirements.

Standardized Protocol: Gravimetric Solubility Determination

Since batch-to-batch purity variations can affect solubility, researchers should validate the solubility limit using this self-validating gravimetric protocol.

Reagents & Equipment

- Analyte: **5-Vinylthiophene-3-carbaldehyde** (Solid/Oil).
- Solvents: HPLC grade (DCM, THF, Toluene, MeOH).
- Equipment: Analytical balance (0.1 mg precision), 4 mL glass vials with PTFE-lined caps, vortex mixer, centrifuge, micropipettes.

Step-by-Step Workflow

- Preparation (Saturation):
 - Add approx. 50 mg of the compound to a tared 4 mL vial.
 - Add 250 μ L of the target solvent.
 - Vortex vigorously for 2 minutes.
 - Observation Check: If the solid dissolves completely, the solubility is . Add more solid until a visible precipitate remains (saturation).
- Equilibration:
 - Agitate the saturated suspension for 24 hours at the target temperature (e.g., 25°C).
 - Centrifuge at 10,000 rpm for 5 minutes to pellet undissolved material.
- Quantification (Gravimetric):
 - Carefully remove 100 μ L of the clear supernatant.
 - Transfer to a pre-weighed aluminum weighing pan or clean vial ().

- Evaporate the solvent (use a vacuum oven at 30°C or a nitrogen stream). Note: Ensure the compound itself does not sublime; **5-vinylthiophene-3-carbaldehyde** has a high boiling point, making this safe at mild temperatures.
- Weigh the dried residue + pan ().
- Calculation:

Result is expressed in mg/mL.

Applications & Reaction Considerations

Understanding the solubility profile is crucial for the following downstream applications:

Suzuki-Miyaura Coupling

- Solvent System: THF/Water or Toluene/Water mixtures.
- Insight: The compound is soluble in the organic phase.[1] Phase transfer catalysts (e.g., TBAB) or amphiphilic solvents (e.g., Dioxane) are required to facilitate reaction with water-soluble boronic acids.

Polymerization (Vinyl Group)

- Solvent System: Chlorobenzene or o-Dichlorobenzene.
- Insight: High boiling point aromatics are preferred to dissolve the growing polymer chain. If the monomer (**5-vinylthiophene-3-carbaldehyde**) is soluble but the polymer is not, precipitation will occur, limiting molecular weight.

Aldehyde Functionalization (Knoevenagel Condensation)

- Solvent System: Ethanol or Acetonitrile.
- Insight: While solubility in ethanol is moderate, heating to reflux usually achieves full dissolution, allowing the product to crystallize out upon cooling (driving the equilibrium).

Safety & Handling

- **Reactivity:** The vinyl group is prone to spontaneous polymerization if stored in concentrated solution without inhibitors (e.g., BHT). Store neat or in dilute solution at -20°C.
- **Toxicity:** Thiophene derivatives are often skin irritants and permeators. Always handle in a fume hood using nitrile gloves. DCM and Chloroform penetrate nitrile rapidly; change gloves immediately upon splash contact.

References

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